

Application of Ivabradine in Isolated Langendorff Heart Perfusion: Application Notes and Protocols

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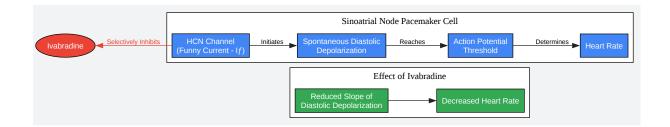
Introduction

Ivabradine is a selective inhibitor of the hyperpolarization-activated cyclic nucleotide-gated (HCN) channels, which are responsible for the cardiac pacemaker "funny" current (If).[1][2] This current plays a crucial role in regulating the heart rate by controlling the spontaneous diastolic depolarization in the sinoatrial node.[3][4] By specifically targeting the If current, Ivabradine effectively reduces the heart rate without significantly impacting myocardial contractility, ventricular repolarization, or blood pressure.[2][4] The isolated Langendorff-perfused heart model is an invaluable ex vivo tool for investigating the direct cardiac effects of pharmacological agents like Ivabradine, independent of systemic neuro-hormonal influences. This document provides detailed application notes and protocols for the use of Ivabradine in Langendorff heart perfusion studies.

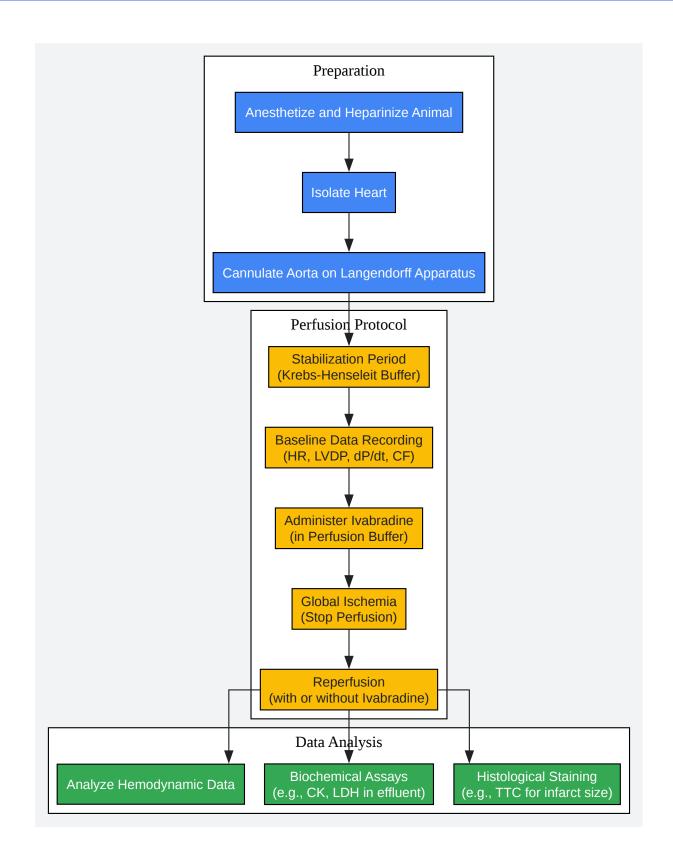
Mechanism of Action

Ivabradine's primary mechanism of action is the selective and specific inhibition of the If current in the sinoatrial node.[3] It enters the HCN channel pore from the intracellular side when the channel is in its open state.[5] This binding reduces the slope of diastolic depolarization, leading to a dose-dependent decrease in the firing rate of the sinoatrial node and consequently, a reduction in heart rate.[1][5]









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